

An In-depth Technical Guide to Neogen's Veterinary Diagnostics Portfolio

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Neogen

Cat. No.: B8528818

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Neogen's** diverse portfolio of veterinary diagnostic solutions. Designed for researchers, scientists, and professionals in drug development, this document details the core technologies, presents quantitative data, and outlines experimental protocols for key assays.

Core Diagnostic Platforms

Neogen's veterinary diagnostics are built upon three principal technology platforms: Immunoassays (ELISA), Molecular Diagnostics (PCR), and Genomics. These platforms provide a range of solutions for toxicology, infectious disease detection, and genetic trait analysis in both livestock and companion animals.

Immunoassay-Based Diagnostics

Neogen offers a wide array of Enzyme-Linked Immunosorbent Assay (ELISA) kits for the detection of drugs, toxins, and antibodies in various animal species. These assays are designed for high-throughput screening and are available for a multitude of sample types including blood, urine, oral fluid, and milk.^{[1][2][3]}

Quantitative Data for Selected ELISA Kits

The following tables summarize the performance characteristics of representative **Neogen** ELISA kits based on available validation reports.

Table 1: **Neogen®** Fentanyl Forensic ELISA Kit Performance Data^[4]^[5]

| Parameter | Whole Blood | Urine |
|---------------------------|-----------------------|---------------------|
| Limit of Detection (LOD) | 0.25 ng/mL | 0.5 ng/mL |
| Validated Decision Points | 0.5 ng/mL and 1 ng/mL | 1 ng/mL and 5 ng/mL |
| Precision (%CV) | <2.4% | <5.6% |

Table 2: **Neogen®** Benzodiazepine ELISA Kit (Clonazepam as Target) Performance Data

| Parameter | Whole Blood | Urine |
|---------------------------|-------------|------------|
| Limit of Detection (LOD) | 5.0 ng/mL | 10.0 ng/mL |
| Validated Decision Points | 10.0 ng/mL | 25.0 ng/mL |

Table 3: Cross-Reactivity for **Neogen®** Fentanyl ELISA Kit

| Compound | % Cross-Reactivity |
|------------------------|--------------------|
| Acrylfentanyl | 215% |
| Valerylentanyl | 208% |
| Methoxyacetylfentanyl | 184% |
| Furanylfentanyl | 180% |
| p-Fluorofentanyl | 136% |
| Ocfentanil | 112% |
| Fentanyl | 100% |
| Butyrfentanyl | 96% |
| 4-Fluorobutyrfentanyl | 76% |
| Cyclopropylfentanyl | 68% |
| Thiofentanyl | 67% |
| Isobutyrfentanyl | 66% |
| Fluoroisobutyrfentanyl | 59% |

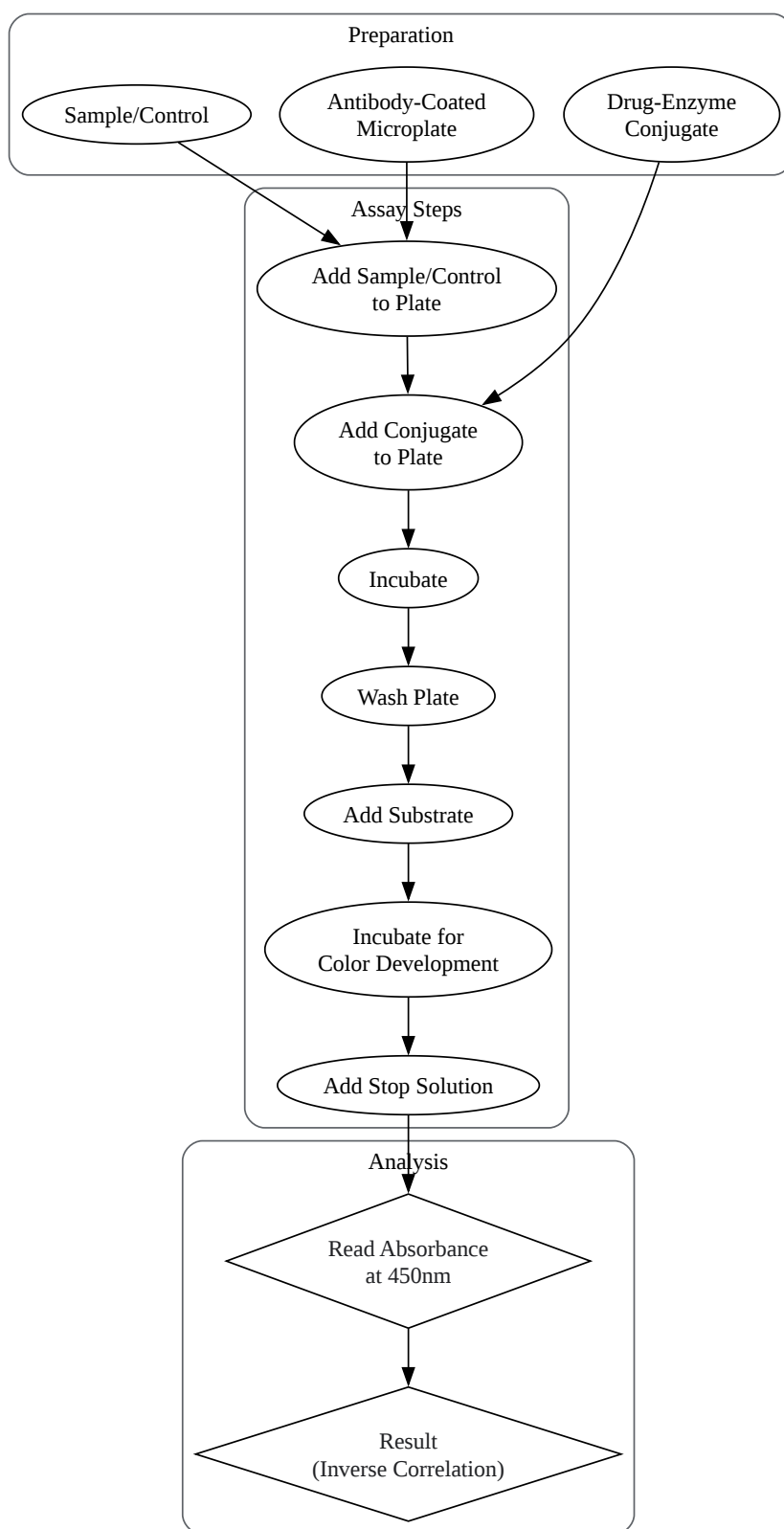
Table 4: **Neogen®** BetaStar® Advanced for Tetracyclines Performance Data

| Parameter | Tetracycline | Chlortetracycline | Oxytetracycline |
|--------------------------|--|-------------------|-----------------|
| 90/95% Sensitivity Level | 213 ppb | 272 ppb | 180 ppb |
| Selectivity | 100% (no false positives in 881 control samples) | | |

Experimental Protocol: General **Neogen®** Toxicology ELISA Kit

- Sample/Control Addition: Add 50 µL of the sample, laboratory calibrators, and **Neogen** controls in duplicate to the appropriate wells of the antibody-coated microplate.

- Drug-Enzyme Conjugate Addition: Add 100 μ L of the ready-to-use drug-enzyme conjugate to each well.
- Incubation: For manual runs, mix by gently shaking the plate. Incubate at room temperature.
- Washing: After incubation, wash the plate to remove any unbound sample or drug-enzyme conjugate.
- Substrate Addition: Add K-Blue® Substrate (TMB) to each well.
- Second Incubation: Incubate for 30 minutes to allow for color development.
- Stopping the Reaction: Add 1N H₂SO₄ acid stop solution to halt the enzymatic reaction.
- Reading: Read the absorbance at 450 nm using a microplate reader. The color intensity is inversely proportional to the amount of drug in the sample.



[Click to download full resolution via product page](#)

Caption: A simplified workflow for **Neogen's** veterinary PCR diagnostics.

Genomics

Neogen's genomics portfolio offers advanced solutions for genetic selection, parentage verification, and disease trait identification in livestock and companion animals.

Igenity® Beef Profile

The Igenity® Beef profile is a genomic tool designed for crossbred commercial cattle, utilizing DNA to predict genetic merit for various traits.

Table 6: Traits Analyzed in the Igenity® Beef Profile

| Category | Traits |
|-------------|--|
| Maternal | Birth weight, calving ease direct, calving ease maternal, stayability, heifer pregnancy, docility, and milk. |
| Performance | Residual feed intake, average daily gain, weaning weight, scrotal circumference, and yearling weight. |
| Carcass | Tenderness, marbling, ribeye area, fat thickness, and hot carcass weight. |

A technical bulletin for Igenity Beef reported strong positive correlations between the Igenity scores and actual carcass data, with R^2 values of 0.95 for marbling and hot carcass weight.

Paw Print Genetics®

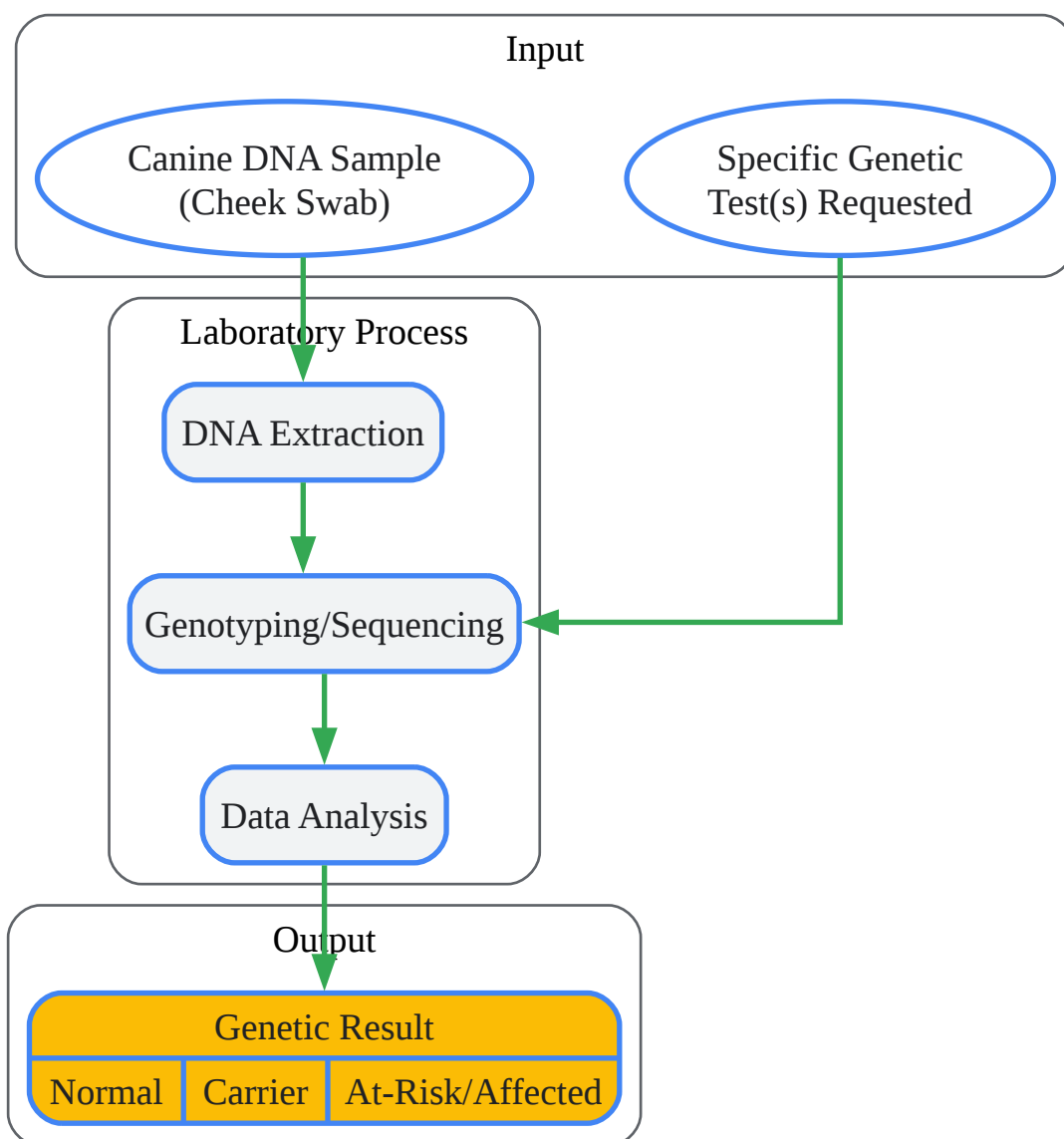
Through its acquisition of Paw Print Genetics®, **Neogen** offers comprehensive genetic testing for companion animals. These tests can identify genetic mutations associated with diseases and various traits, with results reported as normal, carrier, or at-risk/affected.

Experimental Protocol: Canine Cheek Swab for DNA Testing

- Preparation: Ensure the dog has not eaten for 30 minutes prior to sampling. Label the swab wrapper with the animal's ID.

- **Sample Collection:** Using two bristle swabs per dog, place the bristles between the gum and cheek. Apply firm pressure on the outside of the muzzle and roll the bristles for 15 seconds.
- **Drying:** Allow the swabs to air dry for 5 minutes, ensuring the bristles do not touch any other surface.
- **Packaging:** Return the swabs to their original sleeves and place them in an envelope with the submission form for shipment to the laboratory.

Logical Diagram: Companion Animal Genetic Testing Workflow



[Click to download full resolution via product page](#)

Caption: Logical flow of Paw Print Genetics testing.

Conclusion

Neogen's veterinary diagnostics portfolio provides a robust toolkit for researchers, scientists, and drug development professionals. The integration of immunoassays, molecular diagnostics, and genomics offers comprehensive solutions for animal health and safety. The quantitative data and standardized protocols highlighted in this guide underscore the reliability and utility of **Neogen's** products in a research and development setting. For more detailed information on specific products, including validation reports and technical documents, please refer to the official **Neogen** website.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. neogen.com [neogen.com]
- 2. Histamine ELISA Kit | Diagnostics [neogen.com]
- 3. neogen.com [neogen.com]
- 4. academic.oup.com [academic.oup.com]
- 5. Validation of the Neogen® Fentanyl ELISA Kit for Blood and Urine - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Neogen's Veterinary Diagnostics Portfolio]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8528818#exploring-neogen-s-portfolio-for-veterinary-diagnostics]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com